

Chemical Profile and Synthesis of Dibenzyl Terephthalate

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Compound Focus: Dibenzyl terephthalate

CAS No.: 19851-61-7

Cat. No.: S1496223

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Dibenzyl terephthalate (DBT) is an aromatic diester. The table below summarizes its core chemical identity.

Property	Description
CAS No.	19851-61-7 [1]
Molecular Formula	C ₂₂ H ₁₈ O ₄ [1]
Molecular Weight	346.4 g/mol [1]
IUPAC Name	dibenzyl benzene-1,4-dicarboxylate [1]
Structure (SMILES)	<chem>C1=CC=C(C=C1)COC(=O)C2=CC=C(C=C2)C(=O)OCC3=CC=CC=C3</chem> [1]
Appearance	White needle-like crystalline powder [1]
Melting Point	98-99 °C [2]

Synthesis Protocol: Depolymerization of PET

A primary method for synthesizing DBT is through the chemical recycling of polyethylene terephthalate (PET) waste, such as plastic bottles. This is a transesterification reaction where benzyl alcohol replaces the ethylene glycol in PET [1] [2].

Experimental Method [1] [2]:

- **Reaction Setup:** PET is refluxed in benzyl alcohol at a temperature of 145 °C for 20 to 28 hours.
- **Catalyst:** Zinc acetate is used to catalyze the reaction.
- **Purification:** The crude product is purified via recrystallization using methanol.
- **Characterization:** The final product is characterized by determining its melting point and using techniques like Thin Layer Chromatography (TLC), Fourier-Transform Infrared Spectroscopy (FTIR), and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure and purity.

A longer reaction time (e.g., 28 hours) generally results in a product with higher purity, as indicated by a single spot on the TLC plate [2].

Flame Retardant Context for Terephthalate Polymers

Although direct evidence for DBT is lacking, the search results extensively cover the flame retardancy of its parent polymer, **polyethylene terephthalate (PET)**. This research context may be valuable for understanding potential application areas.

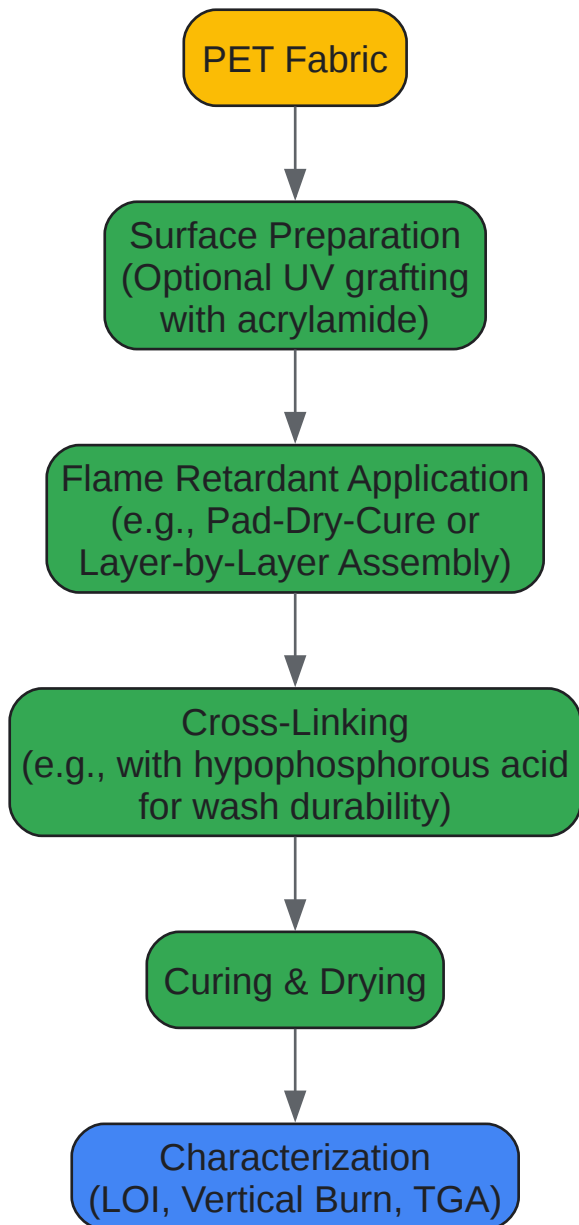
A major challenge in making PET flame-retardant is overcoming its **melt-dripping behavior**, which spreads fire. Effective flame retardant systems for PET often work in both the gas and condensed phases [3] [4].

The table below summarizes common, effective flame-retardant systems for PET fabrics and composites as identified in the research.

Flame Retardant System	Key Components	Reported Effectiveness for PET
P-N-Si System [4]	Bis-phosphonomethyl-aminomethyl phosphonic acid (BPMAEPA) & silane (KH-570)	LOI: 33.5%; No melt-dripping; V-0 rating
Cross-linked LbL Coating [5]	Polyethyleneimine (PEI) & Oxidized Sodium Alginate (OSA)	Self-extinguishing; No melt-dripping
ADP/VPPSQ Synergistic System [6]	Aluminum Diethyl Phosphinate (ADP) & Phenyl/Vinyl Siliconesquioxane (VPPSQ)	LOI: 32.8%; V-0 rating; Reduced heat/smoke release

General Workflow for Flame Retardant Fabric Treatment

The following diagram outlines a general protocol for applying a durable flame-retardant finish to PET fabric, based on the methods found in the literature [5] [4].



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Future Research Directions

To explore the potential flame retardant application of **dibenzyl terephthalate**, you could consider the following research pathways:

- **Use as a Plasticizer/Co-monomer:** Investigate whether DBT can act as a plasticizer or be incorporated as a co-monomer in polymer systems (like polyesters or polyurethanes) to enhance flexibility while contributing to char formation due to its aromatic structure [1].
- **Synergistic Agent:** Evaluate DBT as a synergist with known phosphorus- or nitrogen-based flame retardants. Its benzyl groups might influence the viscosity of the melt and promote charring.
- **Standard Flame Testing:** Subject DBT and its polymer composites to standard flammability tests (LOI, UL-94, cone calorimetry) to obtain quantitative data on its effectiveness [7].

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